

[Bis(trifluoroacetoxy)iodo]benzene: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: [Bis(trifluoroacetoxy)iodo]benzene

Cat. No.: B057053

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For Researchers, Scientists, and Drug Development Professionals

Introduction

[Bis(trifluoroacetoxy)iodo]benzene, commonly abbreviated as PIFA (Phenyliodine bis(trifluoroacetate)), is a hypervalent iodine(III) reagent widely employed in organic synthesis. [1] Its utility as a powerful and versatile oxidizing agent makes it invaluable for a range of chemical transformations, including oxidative couplings, aminations, and the synthesis of heterocyclic compounds. [1][2][3][4] While an effective reagent, its reactivity necessitates a thorough understanding of its hazard profile and strict adherence to safety and handling protocols to ensure the well-being of laboratory personnel. This guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses related to the use of **[Bis(trifluoroacetoxy)iodo]benzene** in a research and development setting.

Hazard Identification and Classification

[Bis(trifluoroacetoxy)iodo]benzene is classified as a hazardous substance and requires careful handling. [5] The primary hazards associated with this compound are skin irritation, serious eye irritation, and respiratory irritation. [5][6]

GHS Hazard Statements:

- H315: Causes skin irritation. [6][7][8]

- H319: Causes serious eye irritation.[6][8]
- H335: May cause respiratory irritation.[6][9]

Signal Word: Warning[5][6][7]

The toxicological properties of **[Bis(trifluoroacetoxy)iodo]benzene** have not been fully investigated, and it is crucial to handle it with the assumption that it may have other adverse health effects.[5][7]

Physical and Chemical Properties

A clear understanding of the physical and chemical properties of **[Bis(trifluoroacetoxy)iodo]benzene** is fundamental to its safe handling and storage.

Property	Value	Source(s)
Molecular Formula	C10H5F6IO4	[7][10]
Molecular Weight	430.04 g/mol	[7][8]
Appearance	White to off-white/pale yellow crystalline powder	[1][10][11]
Melting Point	121-125 °C (decomposes)	[1][3][11]
Solubility	Insoluble in water. Slightly soluble in chloroform, dichloromethane, and DMSO.	[5][11]
Stability	Moisture and light sensitive.	[1][5][9][11]

Safe Handling and Storage Protocols

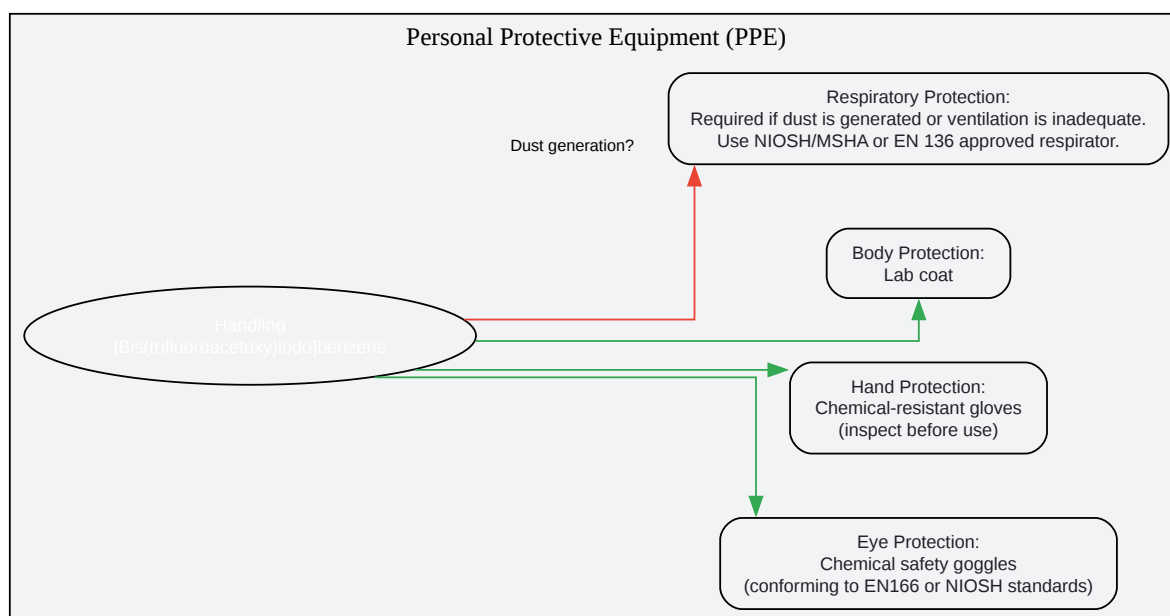
Adherence to proper handling and storage procedures is paramount to minimizing exposure and ensuring a safe laboratory environment.

Engineering Controls

- Ventilation: Always handle **[Bis(trifluoroacetoxy)iodo]benzene** in a well-ventilated area.^[5]
^[9] For procedures that may generate dust, use a chemical fume hood.^[9]
- Eye Wash Stations and Safety Showers: Ensure that eye wash stations and safety showers are readily accessible and in close proximity to the workstation.^[5]^[10]

Personal Protective Equipment (PPE)

The following diagram outlines the recommended PPE for handling **[Bis(trifluoroacetoxy)iodo]benzene**.



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Caption: Recommended Personal Protective Equipment for handling **[Bis(trifluoroacetoxy)iodo]benzene**.

Handling Procedures

- Avoid contact with skin and eyes.[\[5\]](#)[\[9\]](#)
- Do not breathe dust.[\[5\]](#)[\[9\]](#) Minimize dust generation and accumulation.[\[5\]](#)
- Wash hands thoroughly after handling and before breaks.[\[5\]](#)[\[9\]](#)
- Use personal protective equipment as required.[\[5\]](#)
- Do not ingest. If swallowed, seek immediate medical assistance.[\[5\]](#)

Storage Conditions

- Keep in a dry, cool, and well-ventilated place.[\[5\]](#)[\[9\]](#)
- Keep container tightly closed.[\[5\]](#)[\[9\]](#)
- Store under an inert gas atmosphere.[\[9\]](#)
- Protect from light and moisture.[\[1\]](#)[\[5\]](#)[\[9\]](#)[\[11\]](#)
- Incompatible materials include strong oxidizing agents, strong acids, and strong bases.[\[5\]](#)

Emergency Procedures

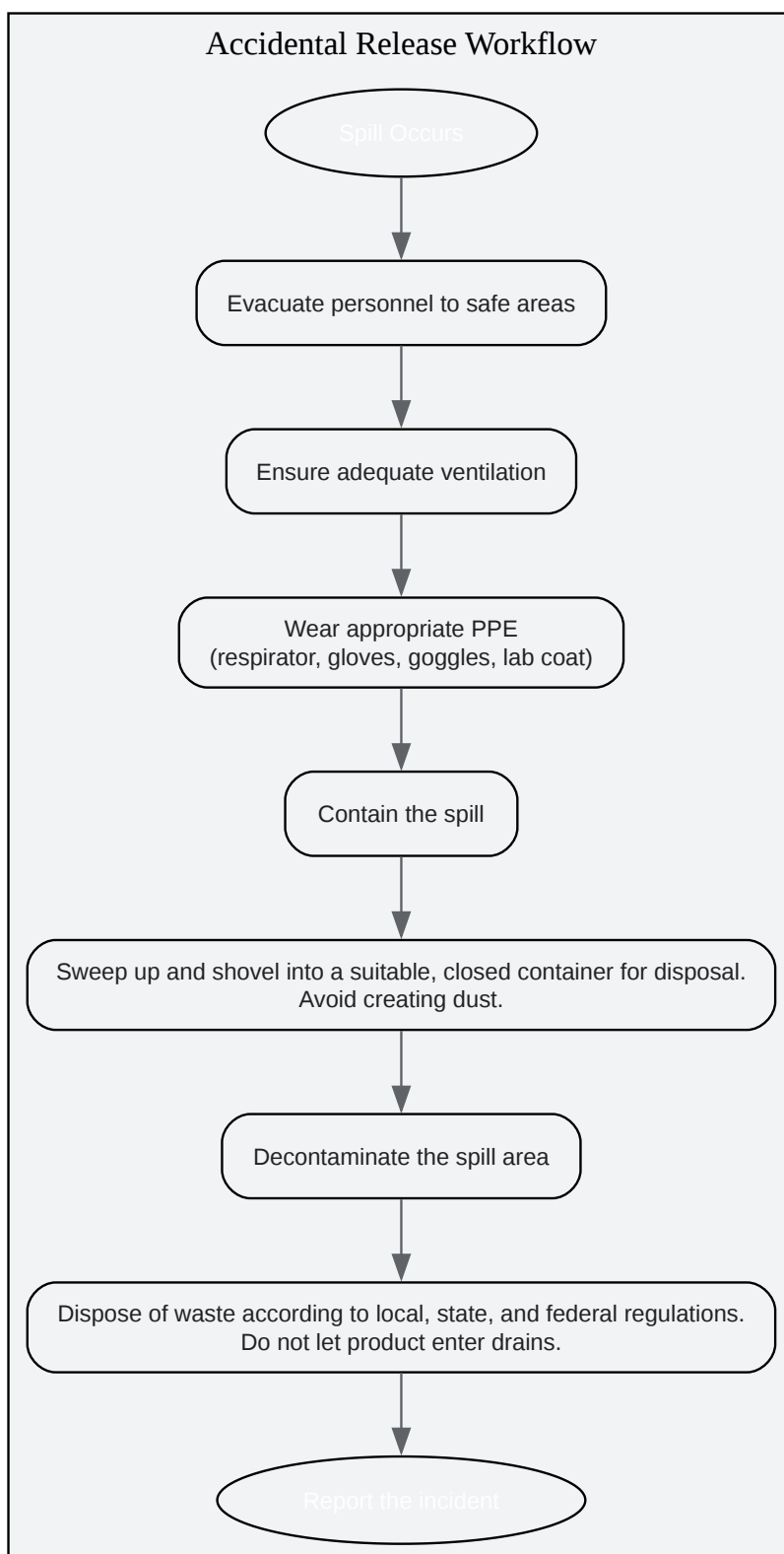
In the event of an exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

Exposure Route	First-Aid Protocol	Source(s)
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. If not breathing, give artificial respiration. Get medical attention.	[5] [9] [10]
Skin Contact	Take off contaminated clothing and wash before reuse. Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation occurs, get medical advice/attention.	[5] [9] [10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor/physician.	[5] [9] [10]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water. Get medical attention.	[5] [10]

Accidental Release Measures

The following workflow outlines the steps to be taken in the event of a spill.



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Caption: Workflow for responding to a spill of **[Bis(trifluoroacetoxy)iodo]benzene**.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[9]
- Specific Hazards Arising from the Chemical: In case of fire, hazardous decomposition products may be produced, including carbon monoxide (CO), carbon dioxide (CO₂), hydrogen iodide, and gaseous hydrogen fluoride (HF).[5]
- Protective Equipment for Firefighters: As in any fire, wear a self-contained breathing apparatus (SCBA) with a full facepiece operated in pressure-demand or other positive pressure mode, and full protective gear.[5][9]

Disposal Considerations

Dispose of **[Bis(trifluoroacetoxy)iodo]benzene** and its containers in accordance with all applicable local, state, and federal regulations. Do not allow this chemical to enter the environment.[5] It should not be released into drains.[5][9]

Conclusion

[Bis(trifluoroacetoxy)iodo]benzene is a valuable reagent in chemical synthesis, but its hazardous properties demand a high level of respect and care. By implementing the engineering controls, personal protective equipment, and handling procedures outlined in this guide, researchers can significantly mitigate the risks associated with its use. A proactive approach to safety, including a thorough understanding of emergency procedures, is essential for maintaining a safe and productive laboratory environment.

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